

# An In-depth Technical Guide to Sodium Metasilicate Nonahydrate (CAS: 13517-24-3)

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## Compound of Interest

Compound Name: Sodium metasilicate nonahydrate

Cat. No.: B080671

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This technical guide provides a comprehensive overview of the properties, safety information, and experimental protocols related to **sodium metasilicate nonahydrate**. It is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields.

## Physicochemical Properties

**Sodium metasilicate nonahydrate** is a hydrated salt of silicic acid. It is a white, crystalline, or granular powder that is highly soluble in water, producing a strongly alkaline solution.<sup>[1]</sup>

Table 1: General and Physicochemical Properties of **Sodium Metasilicate Nonahydrate**

Property	Value	Reference(s)
Chemical Formula	$\text{Na}_2\text{SiO}_3 \cdot 9\text{H}_2\text{O}$	[1][2]
CAS Number	13517-24-3	[1][2]
Molecular Weight	284.20 g/mol	[2]
Appearance	White, colorless crystals or fine powder	[1]
Odor	Odorless	[1]
Melting Point	~48°C - 72°C (decomposes)	[1][3]
Solubility	Highly soluble in water	[1][4]
pH (1% solution)	Strongly alkaline	[1]
Density	2.614 g/cm <sup>3</sup> (for anhydrous)	[5]

## Safety and Hazard Information

**Sodium metasilicate nonahydrate** is classified as a corrosive substance and requires careful handling to avoid severe skin burns and eye damage.[2][6] It is also known to cause respiratory irritation.[2][7]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Reference(s)
Hazard	H314	Causes severe skin burns and eye damage	[2]
H335	May cause respiratory irritation	[2][7]	
H290	May be corrosive to metals	[6][8]	
Precautionary	P260	Do not breathe dust/fume/gas/mist/vapors/spray	[7]
P280	Wear protective gloves/protective clothing/eye protection/face protection	[2]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[2]	
P310	Immediately call a POISON CENTER or doctor/physician	[2]	

## Experimental Protocols

The following are representative methodologies for determining key physicochemical properties of **sodium metasilicate nonahydrate**, based on standard laboratory practices and OECD guidelines.

## Determination of Melting Point

Principle: This protocol is based on the capillary method, a standard technique for determining the melting point of a solid crystalline substance.

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **sodium metasilicate nonahydrate** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus with a heating block and a thermometer or a digital temperature sensor is used.
- Procedure:
  - The capillary tube is placed in the heating block of the apparatus.
  - The sample is heated at a steady rate of 1-2°C per minute.
  - The temperature at which the substance begins to melt (onset of liquefaction) and the temperature at which it is completely liquid are recorded. Due to decomposition, the melting point may be observed as a range.
- Data Analysis: The melting point is reported as a range from the onset to the completion of melting.

## Determination of pH of an Aqueous Solution

Principle: This protocol describes the potentiometric measurement of the pH of a 1% (w/v) aqueous solution of **sodium metasilicate nonahydrate** using a calibrated pH meter.

Methodology:

- Solution Preparation: 1.0 g of **sodium metasilicate nonahydrate** is accurately weighed and dissolved in deionized water in a 100 mL volumetric flask. The solution is made up to the mark with deionized water and mixed thoroughly.

- Apparatus: A pH meter with a glass electrode, calibrated using standard buffer solutions (e.g., pH 7, 10, and 12).
- Procedure:
  - The pH meter is calibrated according to the manufacturer's instructions.
  - The electrode is rinsed with deionized water and then with a small portion of the sample solution.
  - The electrode is immersed in the 1% **sodium metasilicate nonahydrate** solution, and the pH reading is allowed to stabilize.
  - The stable pH value is recorded.
- Data Analysis: The pH of the solution is reported to two decimal places.

## Determination of Aqueous Solubility

Principle: This protocol is based on a dynamic method for determining the solubility of a substance in water at a specific temperature.

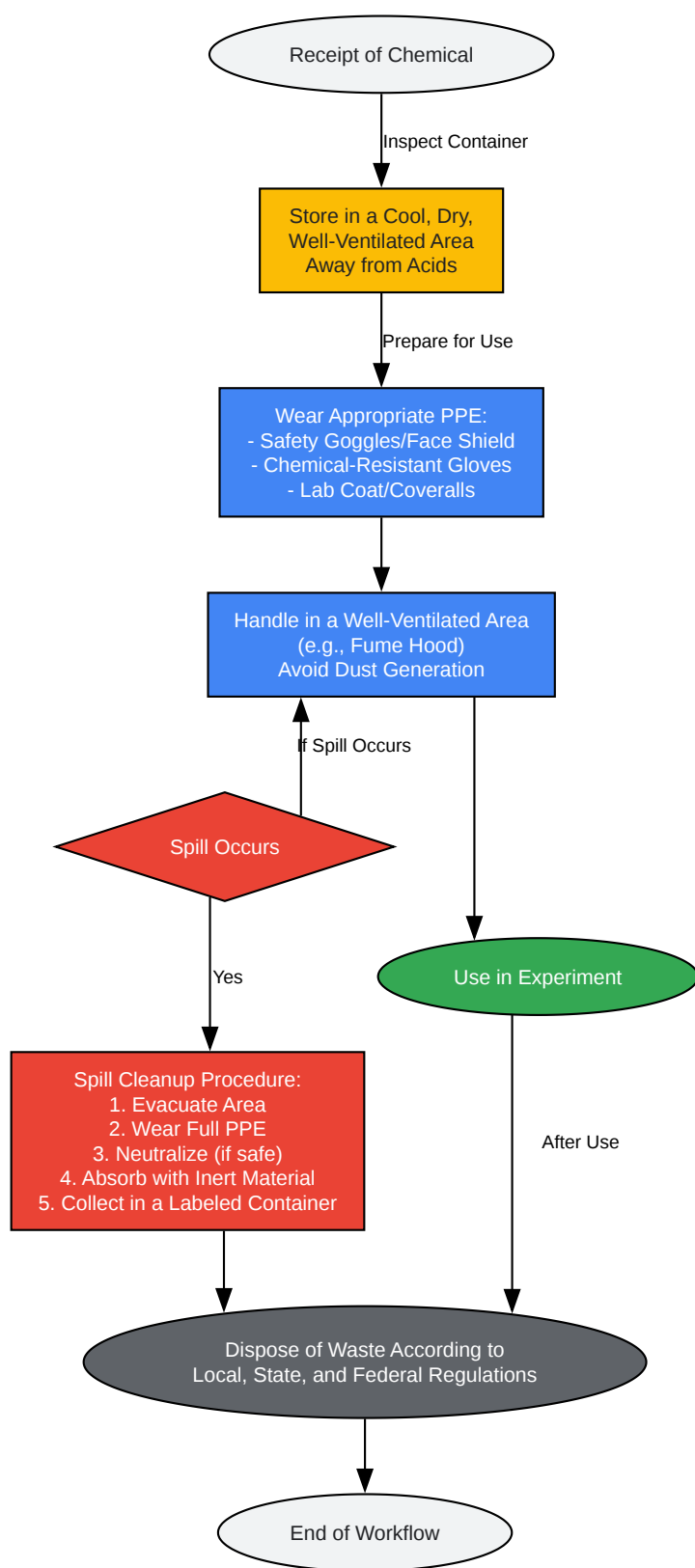
Methodology:

- Apparatus: A thermostatically controlled water bath with a magnetic stirrer, a quartz vessel, and a calibrated thermometer.
- Procedure:
  - A known volume of deionized water is placed in the quartz vessel and allowed to reach thermal equilibrium in the water bath at the desired temperature (e.g., 25°C).
  - **Sodium metasilicate nonahydrate** is added to the water in small, pre-weighed increments while stirring continuously.
  - The additions are continued until a small amount of undissolved solid remains, indicating that the solution is saturated.

- The total mass of the dissolved solid is recorded.
- Data Analysis: The solubility is calculated and expressed as grams of solute per 100 grams of solvent ( g/100 g H<sub>2</sub>O).

## Safe Handling and Storage Workflow

The following diagram illustrates a logical workflow for the safe handling and storage of corrosive solids like **sodium metasilicate nonahydrate**.



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Caption: A workflow diagram for the safe handling and storage of corrosive solids.

## Applications

**Sodium metasilicate nonahydrate** is a versatile chemical with a wide range of industrial applications, including:

- **Detergents and Cleaning Products:** It acts as a powerful cleaning agent and degreaser due to its high alkalinity.[1][4]
- **Ceramics:** It is used as a deflocculant in ceramic slips to reduce viscosity.
- **Construction:** It is utilized as a binder in cements and other construction materials.[9]
- **Pulp and Paper Industry:** It is employed in the de-inking of recycled paper and as a bleaching aid.
- **Textile Processing:** It is used as a scouring and bleaching agent.[4]

## Reactivity and Stability

**Sodium metasilicate nonahydrate** is stable under normal conditions.[1] However, it is a hygroscopic substance and will absorb moisture from the air. It is incompatible with strong acids, with which it can react exothermically.[10] Contact with certain metals may produce flammable hydrogen gas. When heated to decomposition, it may emit toxic fumes of sodium oxide and silicon oxides.[8]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Sodium Metasilicate Nonahydrate (CAS: 13517-24-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080671#sodium-metasilicate-nonahydrate-cas-number-13517-24-3-properties]

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